

(Z)-JIB-04 stability and degradation in solution

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Compound of Interest

Compound Name: (Z)-JIB-04

Cat. No.: B6261953

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Technical Support Center: (Z)-JIB-04

Welcome to the technical support center for **(Z)-JIB-04**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and handling of **(Z)-JIB-04** in solution.

Frequently Asked Questions (FAQs)

Q1: What is **(Z)-JIB-04** and how is it different from JIB-04?

(Z)-JIB-04 is the Z-isomer of JIB-04. It is considered the inactive form of the molecule in epigenetic analysis, while the E-isomer is the active pan-selective inhibitor of Jumonji C (JmjC) domain-containing histone demethylases.^{[1][2]} Due to its inactivity, **(Z)-JIB-04** is an ideal negative control for experiments involving the active E-isomer of JIB-04.

Q2: How should I store **(Z)-JIB-04**?

Proper storage is crucial to maintain the integrity of **(Z)-JIB-04**. Recommendations for storage are summarized in the table below.

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years
4°C	2 years	
In Solvent (e.g., DMSO)	-80°C	2 years
-20°C	1 year	

Data sourced from multiple suppliers. Always refer to the manufacturer's product data sheet for specific storage recommendations.

Q3: What is the best solvent to dissolve **(Z)-JIB-04**?

(Z)-JIB-04 is soluble in DMSO.[3][4] For in vitro experiments, it is common to prepare a high-concentration stock solution in 100% DMSO.

Q4: How should I prepare working solutions of **(Z)-JIB-04** for my experiments?

It is highly recommended to prepare fresh working solutions for each experiment to ensure compound integrity.[1] Avoid repeated freeze-thaw cycles of the stock solution by preparing aliquots. For cell-based assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity. A vehicle control with the same final DMSO concentration should always be included in your experiments.

Q5: Is **(Z)-JIB-04** stable in aqueous solutions or cell culture media?

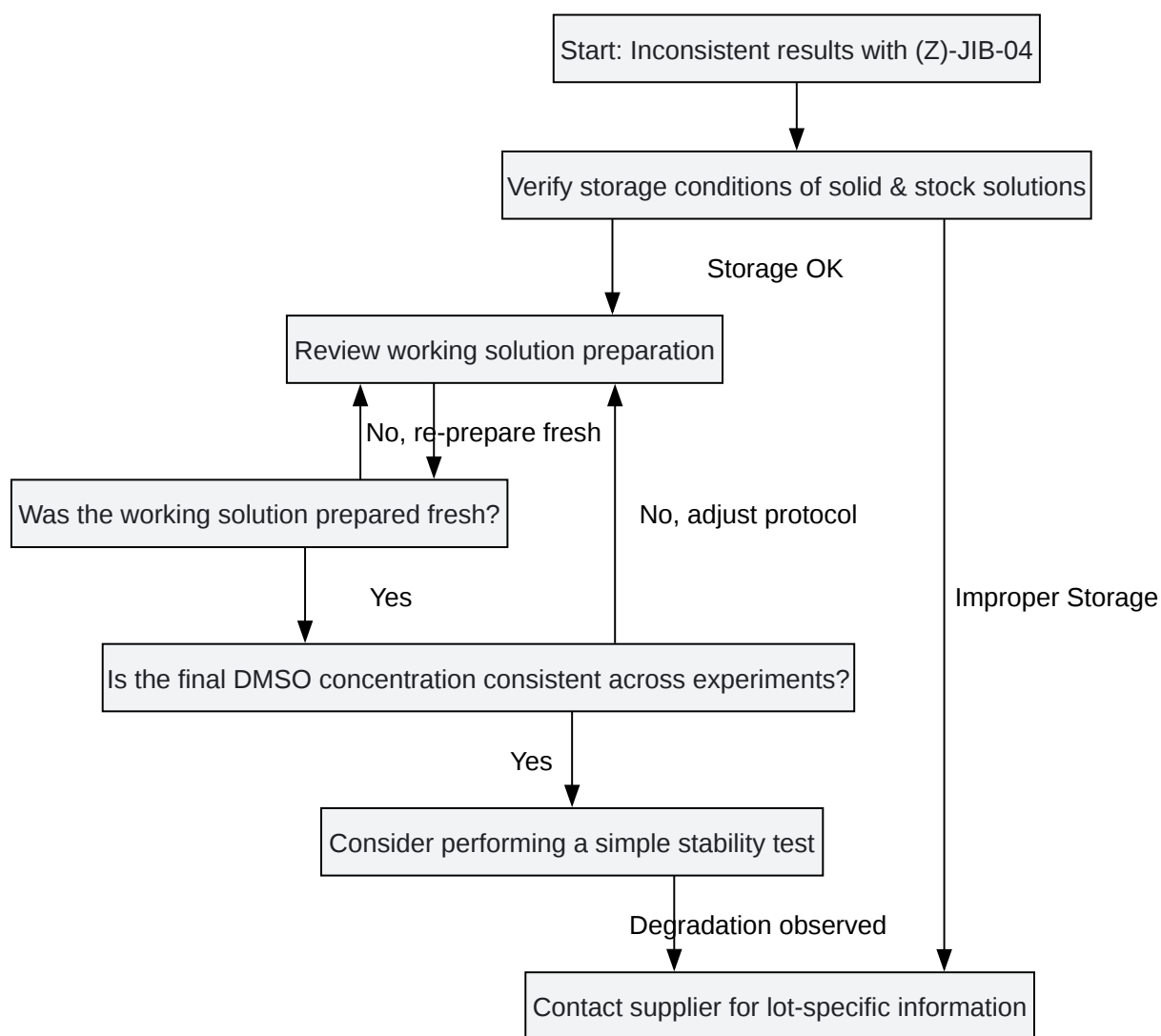
While specific public data on the degradation kinetics of **(Z)-JIB-04** in aqueous solutions is limited, it is general practice to assume that small molecules may have limited stability in aqueous environments. For this reason, preparing fresh dilutions in your experimental buffer or media from a DMSO stock solution immediately before use is the best practice.[1]

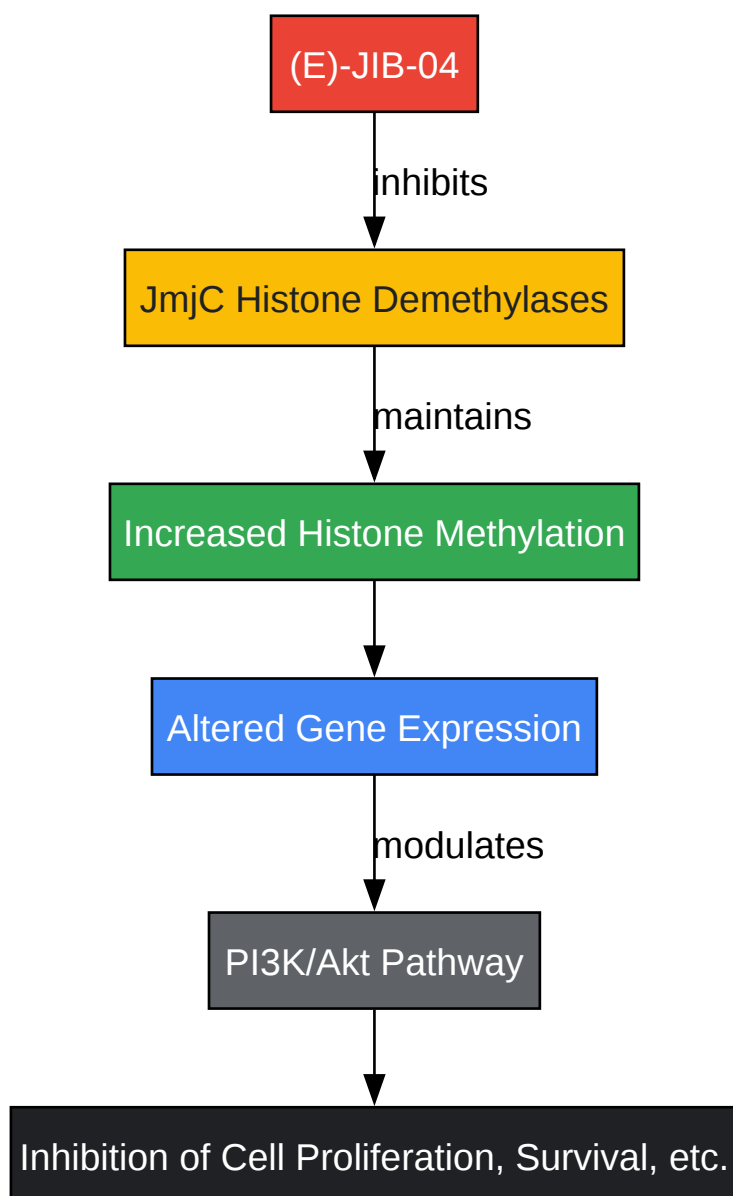
Troubleshooting Guides

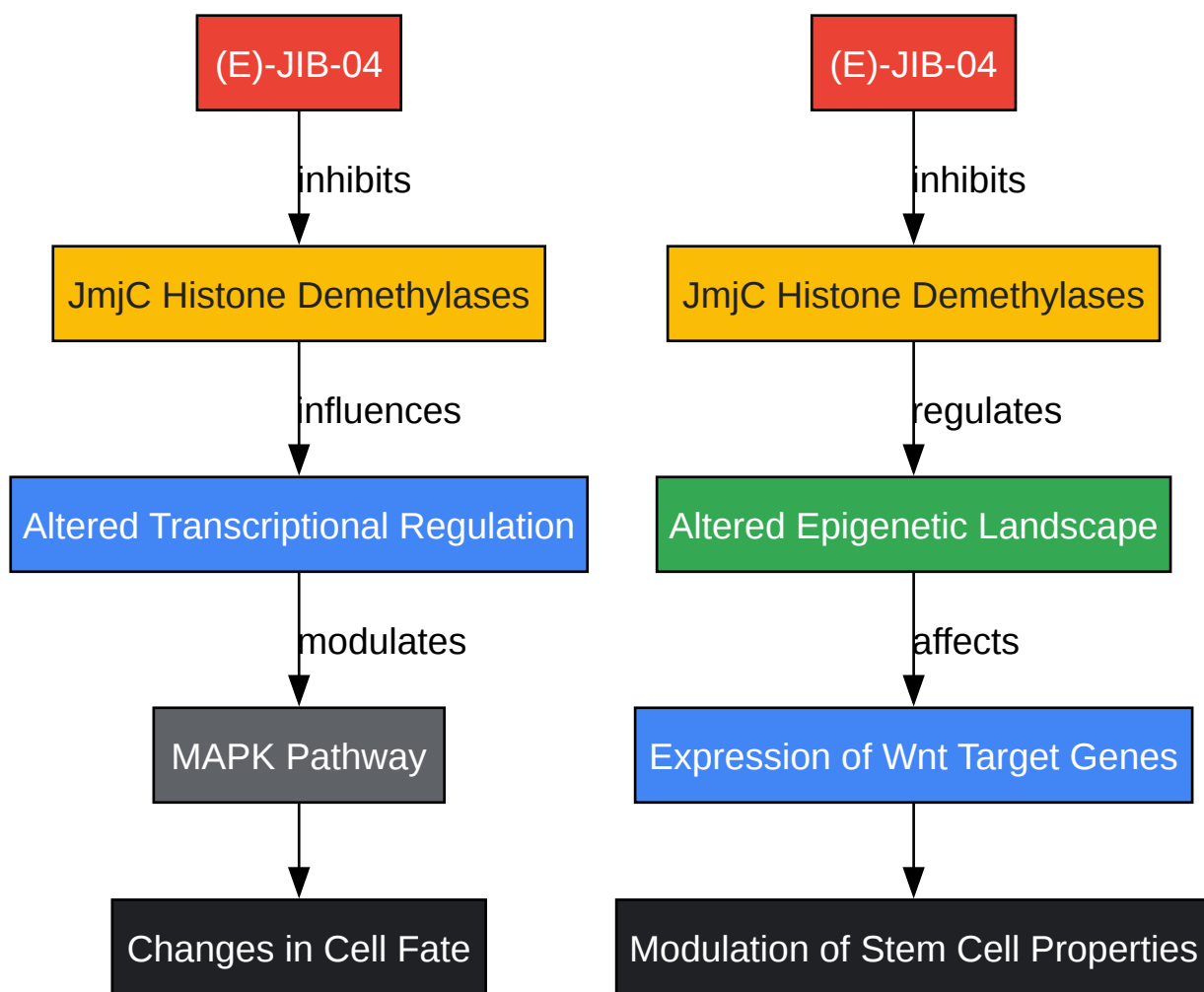
Problem: I am observing inconsistent or no effect with **(Z)-JIB-04** as a negative control.

This could be due to several factors related to the stability and handling of the compound.

Follow this troubleshooting workflow:







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